

An In-depth Technical Guide to Methyldifluorosilane: Discovery, Synthesis, and Properties

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Compound of Interest

Compound Name: *Methyldifluorosilane*

Cat. No.: *B1625915*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyldifluorosilane (CH_3SiHF_2) is a fluorinated organosilane that holds significance in various fields of chemical research and material science. Its unique combination of a reactive Si-H bond and the electronegative fluorine atoms imparts distinct chemical and physical properties. This technical guide provides a comprehensive overview of the discovery, synthesis, properties, and reaction mechanisms of **methyldifluorosilane**, tailored for a scientific audience.

Historical Context and Discovery

The development of **methyldifluorosilane** is rooted in the broader history of organosilicon chemistry, which began in the 19th century. The foundational work on organosilanes was laid by chemists like Charles Friedel and James Crafts, who first synthesized tetraethylsilane in 1863, and later advanced significantly by Frederick Kipping in the early 20th century through the use of Grignard reagents.^[1] The introduction of fluorine into organosilane structures represented a significant step forward, offering compounds with altered reactivity, thermal stability, and electronic properties. While a definitive singular publication marking the "discovery" of **methyldifluorosilane** is not readily apparent in broad searches, its synthesis and characterization are part of the progressive development of fluorinated silanes.

Synthesis of Methyldifluorosilane

A well-documented and effective method for the synthesis of **methyldifluorosilane** involves the ring-opening fluorination of 2,4,6,8-tetramethylcyclotetrasiloxane (D₄) using boron trifluoride diethyl etherate (BF₃·OEt₂).^[1]

Experimental Protocol: Fluorination of 2,4,6,8-Tetramethylcyclotetrasiloxane

Objective: To synthesize **methyldifluorosilane** via the fluorination of a cyclic siloxane.

Reagents:

- 2,4,6,8-Tetramethylcyclotetrasiloxane (D₄)
- Boron trifluoride diethyl etherate (BF₃·OEt₂)
- Toluene (solvent)

Apparatus:

- A multi-neck round-bottom flask equipped with a dropping funnel, reflux condenser, and a collection flask.
- Heating mantle
- Dry ice/isopropanol bath

Procedure:

- To a four-neck flask, charge 16.07 g (66.8 mmol) of 2,4,6,8-tetramethylcyclotetrasiloxane and 100.06 g (1.09 mol) of toluene.
- Charge 26.24 g (184.9 mmol) of boron trifluoride diethyl etherate to the addition funnel.
- Place a dry ice/isopropanol slush bath under the collection flask (a two-neck flask).

- Add the boron trifluoride diethyl etherate dropwise to the reaction flask over a period of 25 minutes. No significant exotherm is typically observed.
- After the addition is complete, heat the reaction mixture to 60°C, at which point reflux should commence. Subsequently, increase the temperature to 90°C.
- The volatile **methyldifluorosilane** product will be collected in the cooled two-neck flask.
- The collected product can then be transferred to a storage cylinder.

Yield:

- The isolated yield of **methyldifluorosilane** is approximately 77%.

Product Characterization (NMR Spectroscopy):

- ^{19}F NMR: $\delta = -138.50$ ppm
- ^1H NMR (Si-H): $\delta = 4.85$ ppm ($^2J(\text{H-F}) = 69$ Hz)
- ^1H NMR (CH_3): $\delta = 0.47$ ppm ($^3J(\text{H-F}) = 6$ Hz)

Physical and Chemical Properties

Quantitative data for **methyldifluorosilane** is summarized in the table below.

Property	Value
Chemical Formula	$\text{CH}_4\text{F}_2\text{Si}$
Molecular Weight	82.12 g/mol
CAS Number	420-34-8
Appearance	Colorless gas
Dipole Moment	2.11 D

Spectroscopic Data

Infrared (IR) Spectroscopy

The infrared spectrum of **methyldifluorosilane** is characterized by strong absorptions corresponding to the stretching and bending vibrations of its functional groups. The key vibrational frequencies are summarized in the table below.

Functional Group	Vibrational Mode	Wavenumber (cm ⁻¹)
Si-F	Stretching	800 - 1000
Si-H	Stretching	~2200
C-H (in CH ₃)	Stretching	~2900 - 3000
Si-CH ₃	Bending	~1260

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the characterization of **methyldifluorosilane**, with ¹H, ¹⁹F, and ²⁹Si NMR all providing valuable structural information.

Nucleus	Chemical Shift (δ)	Coupling Constants (J)
¹ H (Si-H)	~4.85 ppm	² J(H-F) = ~69 Hz
¹ H (CH ₃)	~0.47 ppm	³ J(H-F) = ~6 Hz
¹⁹ F	~-138.50 ppm	
²⁹ Si	Data not readily available in searched literature.	

Reaction Mechanisms

Synthesis Pathway

The synthesis of **methyldifluorosilane** from 2,4,6,8-tetramethylcyclotetrasiloxane proceeds through a Lewis acid-catalyzed ring-opening and rearrangement mechanism.

Caption: Synthesis of **Methyldifluorosilane** from D₄ and BF₃·OEt₂.

Hydrolysis

The hydrolysis of **methyldifluorosilane**, like other halosilanes, is expected to proceed via nucleophilic attack of water on the silicon center, leading to the formation of silanols, which can then condense to form siloxanes. The presence of two fluorine atoms influences the reactivity compared to analogous chlorosilanes.

Caption: Proposed Hydrolysis Pathway of **Methyldifluorosilane**.

Applications in Research and Development

While specific applications in drug development are not prominently documented, fluorinated silanes are of considerable interest in materials science and as intermediates in organic synthesis. The reactivity of the Si-H bond allows for hydrosilylation reactions, while the fluorine atoms can influence the properties of resulting polymers or materials, such as thermal stability, hydrophobicity, and chemical resistance.

Conclusion

Methyldifluorosilane is a valuable compound in the family of fluorinated organosilanes. Its synthesis is well-established, and its properties are dictated by the interplay of the methyl, hydrogen, and fluorine substituents on the silicon center. Further research into its reaction mechanisms and potential applications, particularly in the development of advanced materials, is warranted. This guide provides a foundational understanding for researchers and professionals working with or interested in this class of compounds.

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References

- 1. Kinetics and Mechanism of Aqueous Hydrolysis and Condensation of Alkyltrialkoxysilanes | Semantic Scholar [semanticscholar.org]

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